

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Amolanone Hydrochloride

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Compound of Interest

Compound Name:	Amolanone hydrochloride
CAS No.:	6009-67-2
Cat. No.:	B1665375

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Abstract

This application note details a robust, reverse-phase HPLC protocol for the quantification and purity assessment of **Amolanone Hydrochloride** (Amethone HCl). Amolanone is a benzofuranone-derived local anesthetic and antispasmodic agent. Due to the presence of a tertiary amine and a lactone moiety, this method utilizes a low-pH phosphate buffer system to ensure peak symmetry and hydrolytic stability during analysis. This guide is designed for pharmaceutical researchers requiring a validated, self-validating workflow for quality control and stability testing.

Introduction & Molecule Profile

Amolanone Hydrochloride (3-(2-diethylaminoethyl)-3-phenyl-2-benzofuranone hydrochloride) presents specific analytical challenges:

- **Basicity:** The diethylaminoethyl side chain (pKa ~9.0) interacts strongly with residual silanols on silica columns, causing peak tailing.

- **Chromophore:** The benzofuranone and phenyl rings provide UV absorption, but the lack of extended conjugation requires low-UV detection for high sensitivity.
- **Hydrophobicity:** The molecule is moderately lipophilic, requiring a balanced organic/aqueous mobile phase.

Physicochemical Data

Property	Value	Implication for Method
Formula	$C_{20}H_{23}NO_2$ [1][2] · HCl	Molecular Weight: 345.86 g/mol
Structure	Tertiary amine, Lactone, Phenyl ring	Requires pH control; monitor for hydrolysis products.
Solubility	Soluble in Water, Methanol	Diluent choice is flexible; MP is preferred.
UV Max	~210 nm (Strong), ~254 nm (Weak)	Dual-wavelength monitoring recommended.

Method Development Strategy (Expertise Pillar)

To ensure Scientific Integrity, the following parameters were chosen based on chemical causality:

- **Stationary Phase (C18):** A highly end-capped C18 column is selected to maximize retention of the hydrophobic benzofuranone core while minimizing secondary silanol interactions with the cationic amine.
- **Mobile Phase pH (3.0):** At pH 3.0, the tertiary amine is fully protonated (). This prevents the "on-off" mechanism with silanols that causes tailing. Phosphate buffer provides excellent buffering capacity at this pH.
- **Detection (210 nm vs. 254 nm):** While 254 nm is more selective for the aromatic ring, 210 nm provides the high sensitivity required for impurity profiling.

Experimental Protocol

Instrumentation & Reagents[3][4][5][6][7]

- HPLC System: Agilent 1260 Infinity II or Waters Alliance (Quaternary Pump, DAD/WWD, Autosampler, Column Oven).
- Reagents:
 - Acetonitrile (ACN), HPLC Grade.
 - Potassium Dihydrogen Phosphate (), AR Grade.
 - Orthophosphoric Acid (85%), AR Grade.
 - Water, Milli-Q (18.2 MΩ·cm).
 - **Amolanone Hydrochloride** Reference Standard (Purity >99%).

Chromatographic Conditions

Parameter	Setting
Column	Agilent ZORBAX Eclipse Plus C18, 150 x 4.6 mm, 5 µm (or equivalent L1 column)
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH 3.0
Mobile Phase B	Acetonitrile (ACN)
Elution Mode	Isocratic: 60% A / 40% B
Flow Rate	1.0 mL/min
Temperature	30°C
Injection Volume	10 µL
Detection	UV @ 210 nm (Reference: 360 nm)
Run Time	15 minutes

Preparation of Solutions[3]

Step 1: Buffer Preparation (20 mM, pH 3.0)

- Dissolve 2.72 g of

in 900 mL of Milli-Q water.
- Adjust pH to 3.0 ± 0.05 using dilute Orthophosphoric Acid (10%).
- Dilute to 1000 mL with water.
- Filter through a 0.45 μm nylon membrane filter.

Step 2: Standard Stock Solution (1.0 mg/mL)

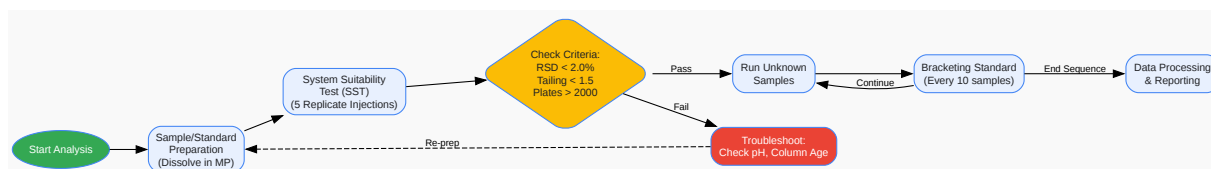
- Accurately weigh 50 mg of Amolanone HCl into a 50 mL volumetric flask.
- Add 30 mL of Mobile Phase. Sonicate for 5 minutes to dissolve.
- Make up to volume with Mobile Phase.

Step 3: Working Standard (100 $\mu\text{g/mL}$)

- Pipette 5.0 mL of Stock Solution into a 50 mL volumetric flask.
- Dilute to volume with Mobile Phase. Filter through 0.45 μm PVDF syringe filter before injection.

Workflow Visualization

The following diagram illustrates the logical flow of the analytical procedure, ensuring a self-validating system through System Suitability Testing (SST).



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Caption: Operational workflow for Amolanone HCl analysis including mandatory System Suitability checkpoints.

Method Validation & Performance Criteria

To ensure Trustworthiness, the method must meet the following acceptance criteria (based on ICH Q2(R1) guidelines).

Parameter	Acceptance Criteria	Logic
System Suitability (RSD)	NMT 2.0% for Area	Ensures precision of the injector and pump.
Tailing Factor ()	NMT 1.5	Verifies suppression of silanol interactions.
Theoretical Plates ()	NLT 2000	Confirms column efficiency.
Linearity ()	> 0.999 (Range: 50-150%)	Confirms detector response is proportional.
LOD / LOQ	S/N > 3 / S/N > 10	Critical for impurity detection.

Troubleshooting Guide (Field-Proven Insights)

- Problem: Peak Tailing (> 1.5)
 - Cause: Secondary interaction between the amine and silanols.
 - Fix: Ensure buffer pH is exactly 3.0. If problem persists, add 0.1% Triethylamine (TEA) to the buffer or switch to a "Base-Deactivated" (BDS) C18 column.
- Problem: Retention Time Drift
 - Cause: Temperature fluctuation or organic evaporation.
 - Fix: Use a column oven (set to 30°C). Cap solvent bottles tightly.
- Problem: Extra Peaks
 - Cause: Hydrolysis of the lactone ring.
 - Fix: Prepare samples fresh. Do not store in basic or neutral aqueous solutions for extended periods.

References

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